

Essential Safety and Logistical Information for Handling PD-149164

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Compound of Interest

Compound Name: PD-149164

Cat. No.: B15618821

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This document provides crucial safety and logistical guidance for researchers, scientists, and drug development professionals handling **PD-149164**. The following procedures are designed to ensure a safe laboratory environment and proper disposal of the compound.

Hazard Identification and Personal Protective Equipment (PPE)

PD-149164 is classified with specific hazards that necessitate the use of appropriate personal protective equipment.^[1] It is crucial to adhere to these recommendations to minimize exposure and ensure personal safety.

Hazard Classification:

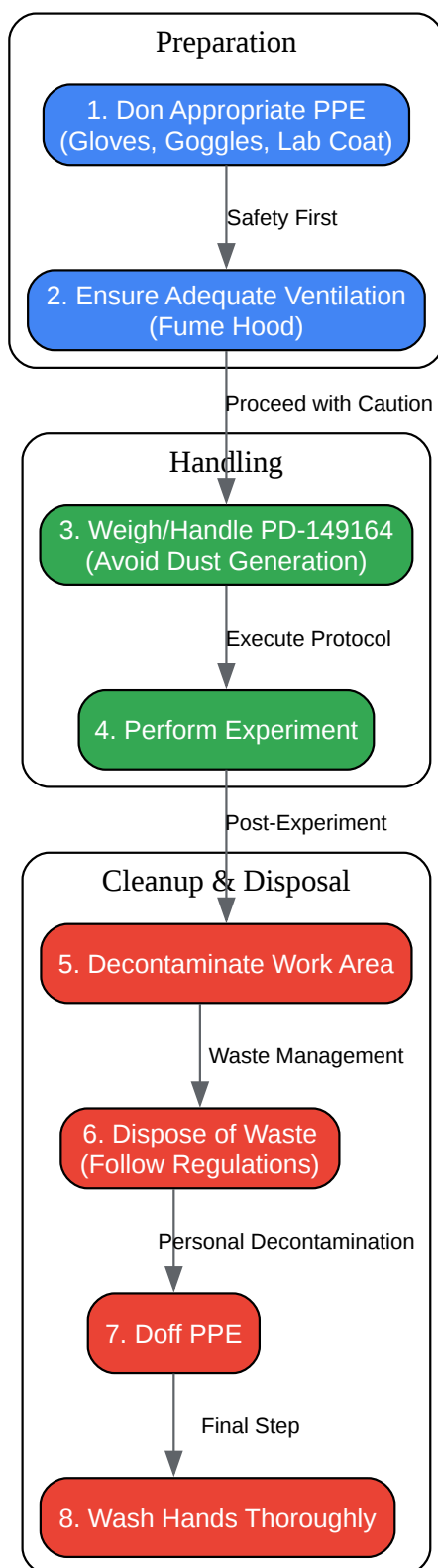
- Skin Irritation (Category 2)^[1]
- Serious Eye Irritation (Category 2A)^[1]
- Specific target organ toxicity — single exposure (Category 3), Respiratory system^[1]

A workplace hazard assessment is required to ensure the selection and use of appropriate PPE.

Hazard	GHS Classification	Required PPE
Skin Contact	Category 2	Protective Gloves: Handle with gloves. Inspect gloves prior to use and use proper glove removal technique (without touching the glove's outer surface) to avoid skin contact. [1]
Eye Contact	Category 2A	Eye and Face Protection: Wear safety glasses with side-shields or a face shield. [1]
Inhalation	Category 3	Respiratory Protection: Use only in a well-ventilated area. [1] Avoid breathing dust, fume, gas, mist, vapors, or spray. [1] Stay in danger area only with self-contained breathing apparatus. [1]
General Handling	-	Protective Clothing: Wear suitable protective clothing to prevent skin contact. [1]

Experimental Workflow and Handling Procedures

The following diagram outlines the standard operating procedure for safely handling **PD-149164** in a laboratory setting. Adherence to this workflow is mandatory to mitigate risks.



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Caption: Standard Operating Procedure for Handling **PD-149164**.

First Aid Measures

In the event of exposure to **PD-149164**, immediate action is critical. The following table summarizes the recommended first aid procedures.[\[1\]](#)

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, seek medical attention. [1]
Skin Contact	Take off immediately all contaminated clothing. [1] Rinse skin with plenty of water or shower. [1]
Eye Contact	Rinse out with plenty of water. [1] Remove contact lenses if present and easy to do. Continue rinsing. Call an ophthalmologist. [1]
Ingestion	Immediately make the victim drink water (two glasses at most). [1] Consult a physician. [1]

Note: Always show the material safety data sheet to the attending medical professional.[\[1\]](#)

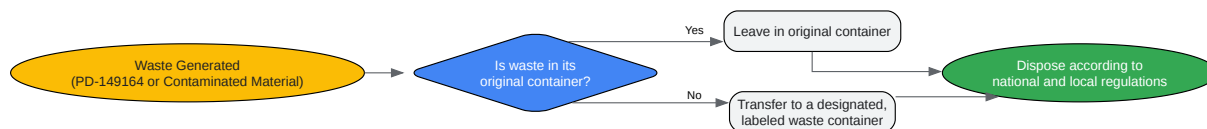
Disposal Plan

Proper disposal of **PD-149164** and its containers is essential to prevent environmental contamination and ensure regulatory compliance.

Disposal Guidelines:

- Waste Material: Must be disposed of in accordance with national and local regulations.[\[1\]](#)
- Containers: Leave chemicals in their original containers. Do not mix with other waste.[\[1\]](#)
Handle uncleaned containers as you would the product itself.[\[1\]](#)

The following flowchart illustrates the decision-making process for the disposal of **PD-149164** waste.



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Caption: Disposal Decision Workflow for **PD-149164** Waste.

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References

- 1. [sigmaaldrich.com](https://www.sigmaaldrich.com) [sigmaaldrich.com]
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